

comparative analysis of ani cluster versus ecd cluster

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Echinocandin B

CAS No.: 54651-05-7

Cat. No.: S526850

Get Quote

Understanding the Clusters: A Quick Comparison

The table below summarizes the core aspects of ANI clustering and the common interpretation of "ECD."

Feature	ANI Cluster (Average Nucleotide Identity)	ECD (Common Interpretations)
Full Name/Meaning	Average Nucleotide Identity [1] [2]	Extracellular Domain [3] (a protein region, not a cluster). No evidence of a clustering method named "ECD Cluster" was found.
Primary Application	Genomic species delineation and strain-level analysis in prokaryotes and yeasts [1] [4] [2].	Not applicable as a clustering method.
Objective	To determine genetic relatedness and define species boundaries based on whole-genome comparisons [1] [2].	Not applicable.
Data Type	Whole-genome sequences (finished or draft assemblies) [1] [2].	Not applicable.

Feature	ANI Cluster (Average Nucleotide Identity)	ECD (Common Interpretations)
Key Metric	ANI percentage (e.g., >95% typically indicates same species) [1] [2].	Not applicable.

ANI Clustering: A Detailed Guide

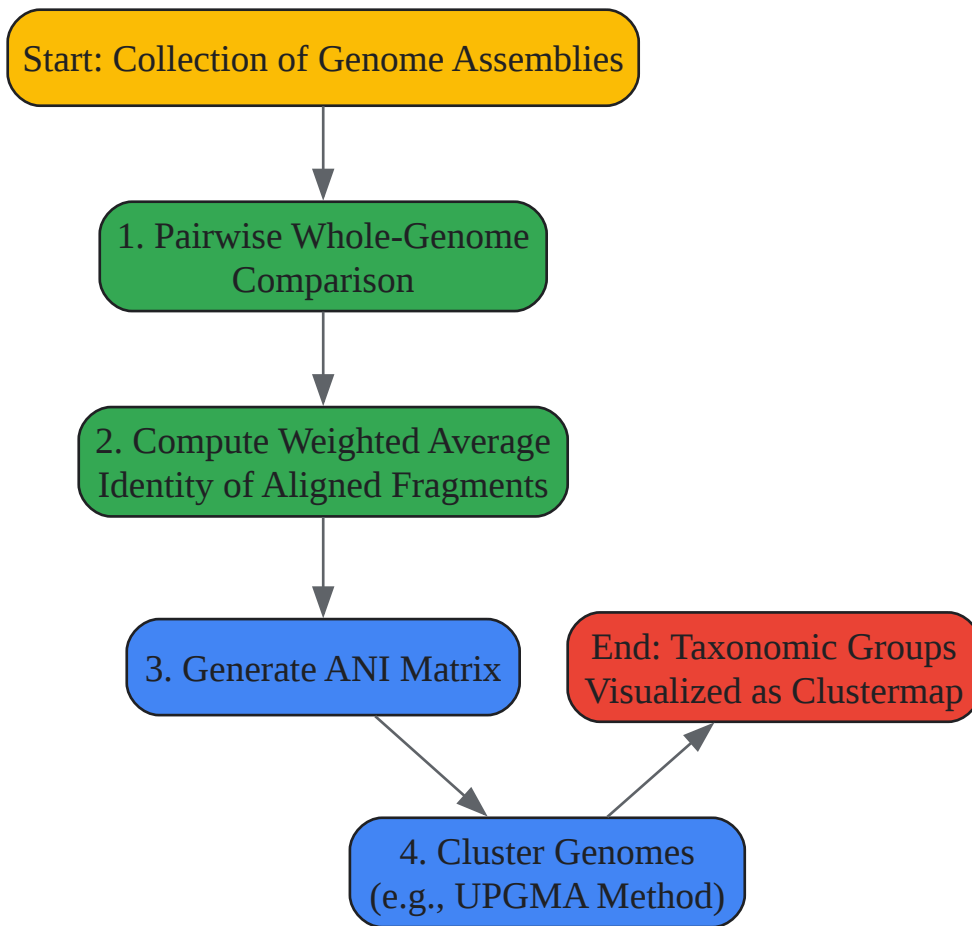
ANI clustering is a robust, genome-wide method for comparing genetic relatedness, largely replacing older techniques like DNA-DNA hybridization for prokaryotic and eukaryotic species delineation [1] [2].

Core Methodology and Experimental Protocol

The standard workflow for ANI analysis, as implemented in tools like **FastANI**, involves the following steps [1] [2]:

- **Genome Assembly:** Obtain whole-genome sequences for the organisms of interest. These can be finished (complete) or draft assemblies [1].
- **Pairwise Comparison:** For each pair of genomes, the tool identifies all bidirectional best matches of genomic segments.
- **Identity Calculation:** For each matching segment, the average nucleotide identity is computed.
- **Overall ANI Computation:** The final ANI value is the mean of these identities across all aligned segments, weighted by their length. The formula can be represented as:
$$\text{ANI} = \frac{\sum (\text{Aligned Fragment Length} \times \text{Identity})}{\sum \text{Aligned Fragment Length}}$$
- **Clustering:** The resulting matrix of ANI values between all genome pairs is used to cluster organisms, typically using methods like UPGMA (Unweighted Pair Group Method with Arithmetic Mean), to visualize taxonomic relationships [5].

This process is summarized in the following workflow:



[Click to download full resolution via product page](#)

Supporting Experimental Data and Performance

Extensive validation supports the use of ANI clustering:

- **Accuracy and Speed:** FastANI provides near-perfect linear correlation ($R^2 > 0.99$) with the traditional, but computationally expensive, BLAST-based ANI method (ANIb) while being orders of magnitude faster [2].
- **Clear Species Boundaries:** Analysis of over 90,000 prokaryotic genomes revealed a clear genetic discontinuity, with **99.8%** of the 8 billion genome pairs conforming to **>95% intra-species** and **<83% inter-species** ANI values [2].
- **Application in Yeast Taxonomy:** A 2024 study demonstrated that FastANI is highly effective for yeast species delineation, suggesting a cutoff of **94–96%** for distinguishing species, and was more discriminating than traditional methods like D1/D2 LSU rRNA alignment [1].

How to Proceed with Your Comparative Analysis

Given that "ECD Cluster" does not appear to be a standard bioinformatics method, I suggest the following:

- **Verify the Terminology:** Please confirm if "ECD Cluster" refers to the **Extracellular Domain** of a protein. If so, comparing it directly to ANI clustering is not appropriate, as they address fundamentally different biological questions.
- **Consider Alternative Methods:** A more fitting comparison for ANI clustering would be against other integrative clustering methods used for multi-omics data. For instance, the **iCluster** family of methods is widely used to integrate and cluster samples based on multiple data types (e.g., genomics, transcriptomics) [6] [7]. ANI focuses on nucleotide identity for taxonomy, while iCluster identifies molecular subtypes for diseases like cancer.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Evaluating the Genome-Based Average Nucleotide Identity ... [pmc.ncbi.nlm.nih.gov]
2. High throughput ANI analysis of 90K prokaryotic genomes ... [nature.com]
3. Differential Requirement of the Extracellular Domain in ... [sciencedirect.com]
4. A low-cost genomics workflow enables isolate screening and ...
[genomebiology.biomedcentral.com]
5. moshi4/ANIclustermap: A tool for drawing ANI clustermap ... [github.com]
6. Statistical Methods for Integrative Clustering of Multi-omics ... [pmc.ncbi.nlm.nih.gov]
7. An ensemble of the iCluster method to analyze longitudinal ... [humgenomics.biomedcentral.com]

To cite this document: Smolecule. [comparative analysis of ani cluster versus ecd cluster]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b526850#comparative-analysis-of-ani-cluster-versus-ecd-cluster>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com